

# Application Notes & Protocols for Vitamin C Quantification Using Thyodene Indicator

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## Compound of Interest

Compound Name: Thyodene?

Cat. No.: B147519

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## Introduction

Vitamin C, also known as ascorbic acid, is a vital antioxidant essential for human health. Its quantification in various samples, including pharmaceuticals, beverages, and food products, is crucial for quality control and nutritional analysis. A widely used, reliable, and cost-effective method for determining Vitamin C concentration is through iodometric titration. This method employs a starch-based indicator, commercially known as Thyodene, which signals the titration's endpoint with a distinct color change. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of Thyodene indicator for the quantification of Vitamin C.

The principle of this method is a redox reaction. Ascorbic acid is a strong reducing agent that reacts with iodine ( $I_2$ ). In the titration, a standardized iodine solution is added to the sample containing Vitamin C. As long as ascorbic acid is present, it will reduce the iodine to iodide ions ( $I^-$ ), and the solution remains colorless.<sup>[1][2]</sup> Once all the ascorbic acid in the sample has been oxidized, any excess iodine will react with the starch indicator (Thyodene) to form a deep blue-black complex.<sup>[1][2][3]</sup> This sharp color change indicates the endpoint of the titration.

## Applications

This method is versatile and can be applied to a variety of sample types, including:

- Pharmaceutical preparations (e.g., Vitamin C tablets)<sup>[1][4]</sup>

- Fruit juices and beverages[1][3]
- Fresh and frozen fruits and vegetables[1][3]

## Experimental Protocols

### 1. Preparation of Reagents

- 0.005 M Iodine Solution:
  - Weigh 2 g of potassium iodide (KI) and 1.3 g of iodine (I<sub>2</sub>) into a 100 mL beaker.
  - Add a small amount of distilled water and swirl to dissolve the iodine.
  - Transfer the solution to a 1 L volumetric flask and dilute to the mark with distilled water. Store in a dark bottle.[1] Note: A more stable alternative is to use a potassium iodate (KIO<sub>3</sub>) solution, which generates iodine in situ.[2][3]
- Thyodene (Starch) Indicator Solution (0.5%):
  - Weigh 0.5 g of soluble starch (or Thyodene) into a beaker.
  - Add 100 mL of near-boiling distilled water and stir until fully dissolved.
  - Allow the solution to cool before use.[1] This solution should be prepared fresh for accurate results.
- Sample Preparation:
  - Vitamin C Tablets: Accurately weigh and crush a vitamin C tablet. Dissolve the powder in a known volume of distilled water (e.g., 100 mL in a volumetric flask).
  - Juices: Filter the juice to remove any pulp or suspended solids.
  - Fruits and Vegetables: Homogenize a known weight of the sample with a specific volume of distilled water and then filter the mixture to obtain a clear extract.

### 2. Titration Procedure

- Pipette a known volume (e.g., 20 mL) of the prepared sample solution into a 250 mL Erlenmeyer flask.[\[1\]](#)
- Add approximately 150 mL of distilled water to ensure sufficient volume for observing the color change.
- Add 1 mL of the Thyodene (starch) indicator solution to the flask.[\[1\]](#)
- Fill a burette with the standardized 0.005 M iodine solution and record the initial volume.
- Slowly titrate the sample with the iodine solution while constantly swirling the flask.
- The endpoint is reached when the first permanent trace of a dark blue-black color appears and persists for at least 20-30 seconds.[\[1\]](#)[\[3\]](#)
- Record the final volume of the iodine solution from the burette.
- Repeat the titration at least two more times to ensure concordant results (titers agreeing within 0.1 mL).[\[1\]](#)

### 3. Calculation of Vitamin C Concentration

The concentration of ascorbic acid can be calculated using the following steps:

- Calculate the moles of iodine reacted:
  - $\text{Moles of I}_2 = \text{Molarity of I}_2 \text{ solution} \times (\text{Volume of I}_2 \text{ solution in L})$
- Determine the moles of ascorbic acid:
  - The reaction stoichiometry between ascorbic acid and iodine is 1:1.
  - $\text{ascorbic acid} + \text{I}_2 \rightarrow 2\text{I}^- + \text{dehydroascorbic acid}$ [\[1\]](#)[\[2\]](#)
  - Therefore,  $\text{Moles of ascorbic acid} = \text{Moles of I}_2$
- Calculate the concentration of Vitamin C in the sample:

- Concentration of Ascorbic Acid (in mg/L) = (Moles of ascorbic acid × Molar mass of ascorbic acid) / Volume of sample aliquot in L
- The molar mass of ascorbic acid (C<sub>6</sub>H<sub>8</sub>O<sub>6</sub>) is approximately 176.12 g/mol .

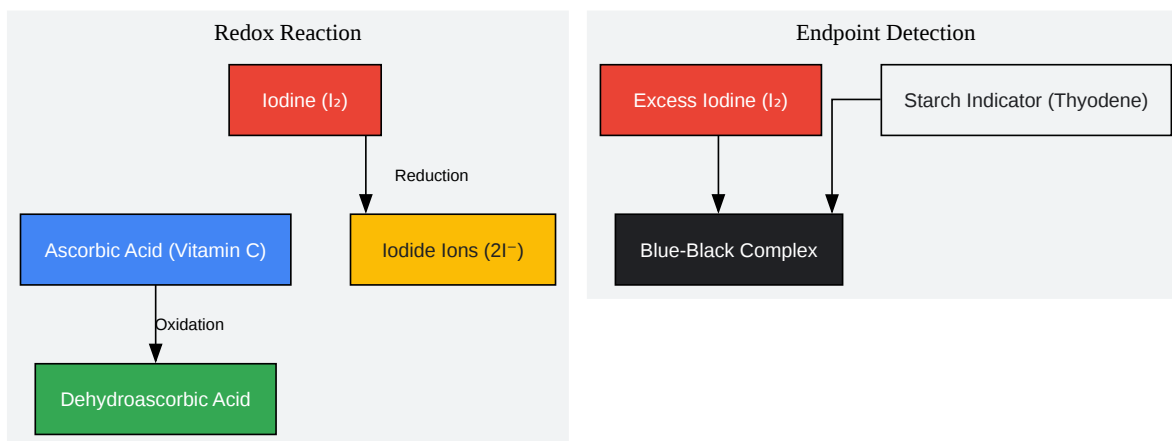
## Data Presentation

The results of the titration can be summarized in a table for clarity and easy comparison.

Sample	Aliquot Volume (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Iodine Used (mL)	Calculated Vitamin C (mg/100mL)
Sample A (Trial 1)	20.0	0.10	15.50	15.40	X
Sample A (Trial 2)	20.0	15.50	30.85	15.35	Y
Sample A (Trial 3)	20.0	30.85	46.25	15.40	Z
Average	15.38	Avg(X, Y, Z)			

## Visualizations

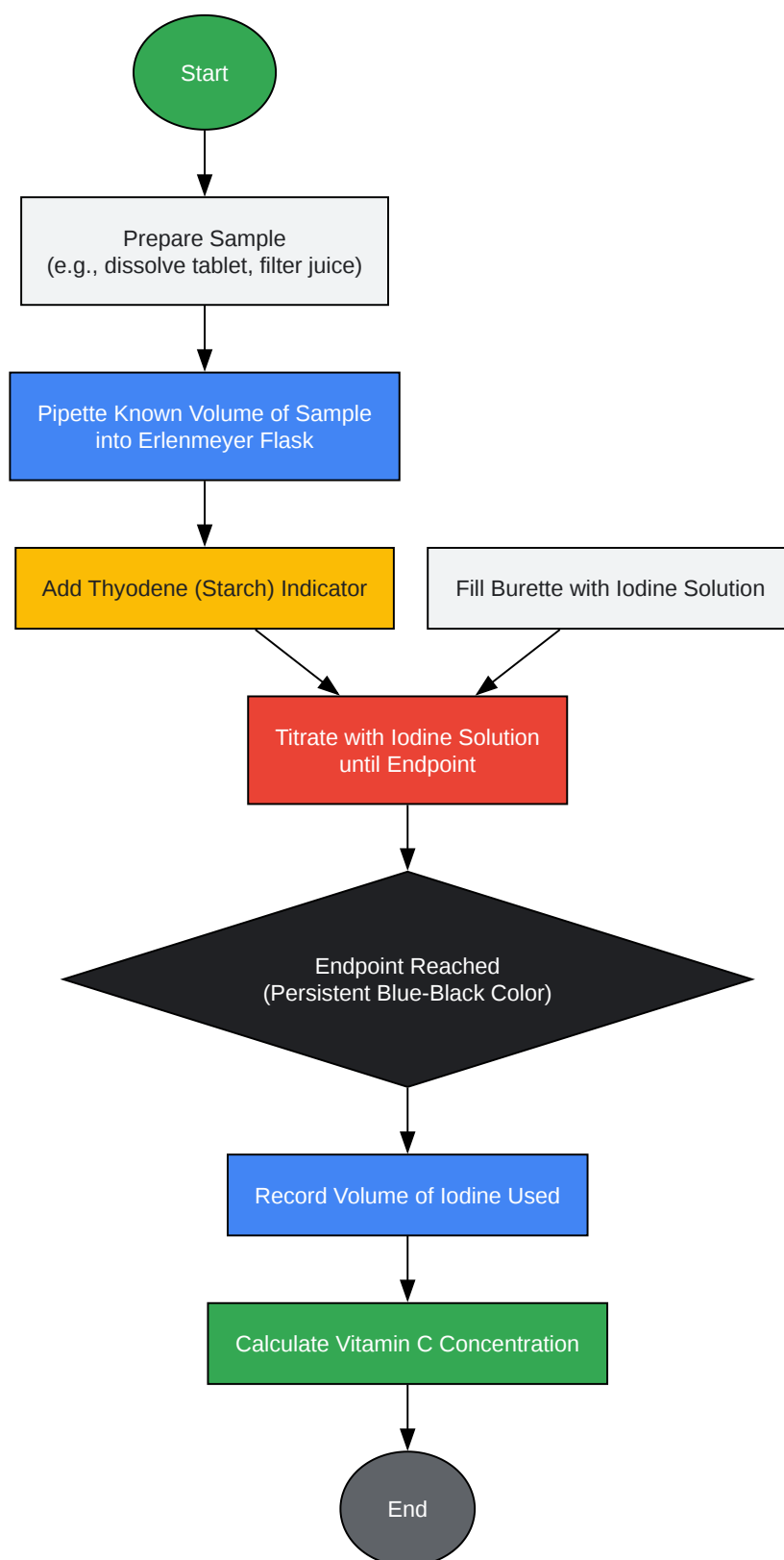
Chemical Reaction Pathway



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Caption: Redox reaction between ascorbic acid and iodine.

Experimental Workflow



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## References

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